

1,1,1,3-Tetrachloroacetone CAS number and IUPAC name

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Compound of Interest

Compound Name: 1,1,1,3-Tetrachloroacetone

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Technical Guide: 1,1,3-Trichloroacetone

A comprehensive overview of its chemical identity, properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Foreword: On the Chemical Identity of 1,1,1,3-Tetrachloroacetone

This technical guide focuses on the compound 1,1,3-Trichloroacetone. Initial inquiries regarding "**1,1,1,3-Tetrachloroacetone**" did not yield a well-characterized compound with a dedicated CAS number or extensive documentation in the scientific literature. It is presumed that the intended compound of interest is the widely studied and industrially significant 1,1,3-Trichloroacetone, a key intermediate in various chemical syntheses. This document will provide in-depth technical information on this trichlorinated acetone derivative.

Chemical Identification

- IUPAC Name: 1,1,3-trichloropropan-2-one^[1]
- CAS Number: 921-03-9

Physicochemical Properties

1,1,3-Trichloroacetone is a colorless to light yellow, transparent oily liquid with a pungent odor. [2][3] It is classified as a chlorinated ketone.[4] The quantitative physicochemical properties of 1,1,3-Trichloroacetone are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₃ Cl ₃ O	[5]
Molecular Weight	161.41 g/mol	[3]
Melting Point	9-11 °C	[3]
Boiling Point	88-90 °C at 76 mmHg	[3]
Density	1.512 g/mL at 20 °C	[3]
Solubility	Poor solubility in water; soluble in organic solvents like chloroform and methanol.	[2][3]

Synthesis and Experimental Protocols

1,1,3-Trichloroacetone is primarily synthesized through the chlorination of acetone or its chlorinated derivatives.[6] Several methods have been developed to optimize the yield and purity of the final product. Below are detailed methodologies from notable experimental protocols.

Catalytic Chlorination of Acetone

This method involves the direct chlorination of acetone in the presence of a catalyst to improve selectivity and reaction time.

- Materials:
 - Acetone
 - Chlorine gas
 - Catalyst (e.g., triethylamine, diethylamine, or an aqueous solution from the absorption of acetone chlorination exhaust gas)[7]

- Procedure:
 - In a reaction vessel equipped with a stirrer, gas inlet, and temperature control, charge acetone and the catalyst.[7]
 - Stir the mixture to ensure homogeneity.[7]
 - Introduce chlorine gas into the reaction mixture. The reaction temperature is maintained between 10-90 °C (optimally 25-30 °C).[7]
 - The chlorination reaction is typically carried out for 10-20 hours.[7]
 - Upon completion, the reaction product, containing 1,1,3-Trichloroacetone, is purified, often by water extraction.[7]

Synthesis via Dichloroacetone Intermediates

This approach involves the chlorination of dichloroacetone isomers in the presence of an acidic catalyst.

- Materials:
 - Dichloroacetone mixture (containing 1,1-dichloroacetone and/or 1,3-dichloroacetone)
 - Acidic catalyst (e.g., methanesulfonic acid, p-toluenesulfonic acid)[8]
 - Chlorinating agent (e.g., trichloroisocyanuric acid)[8]
- Procedure:
 - A mixture of dichloroacetone and an acidic catalyst is added to a reaction flask.[8]
 - The mixture is heated to a temperature between 115-130 °C.[8]
 - Trichloroisocyanuric acid is added portion-wise to the heated mixture.[8]
 - The reaction is maintained at this temperature with stirring for a specified duration after each addition.[8]

- After the reaction is complete, the crude 1,1,3-Trichloroacetone is obtained and can be further purified.[8]

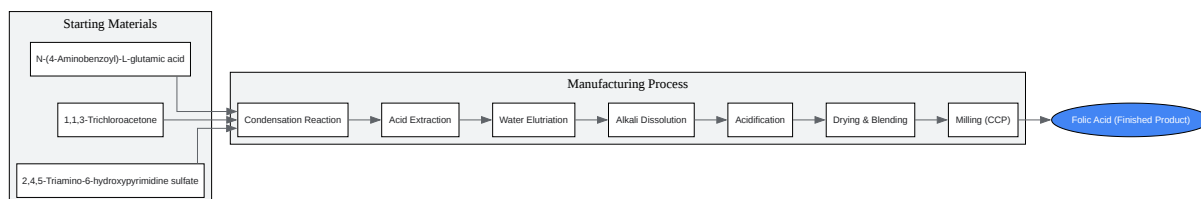
Applications in Synthesis

1,1,3-Trichloroacetone is a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries.

- **Folic Acid Synthesis:** It is a crucial building block in the manufacturing of folic acid (Vitamin B9), an essential nutrient for human health.[2][8]
- **Phorbol Synthesis:** The compound is used as a reagent in the synthesis of (+)-Phorbol. Phorbol esters are vital in biomedical research for their ability to activate protein kinase C, which is involved in T-cell activation, proliferation, and cytokine production.[3]
- **Agrochemicals:** It serves as a building block for various agrochemical substances.
- **Organic Synthesis:** It is a precursor for generating 1,3-dihalo oxyallyl intermediates, which are used in [4+3] cycloaddition reactions.[3][9]

Role in Folic Acid Synthesis Workflow

The following diagram illustrates the integration of 1,1,3-Trichloroacetone into the manufacturing process of Folic Acid.



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Caption: Workflow of Folic Acid synthesis highlighting the role of 1,1,3-Trichloroacetone.

Biological Activity and Safety Profile

1,1,3-Trichloroacetone has been shown to be a direct-acting mutagen in the Ames/Salmonella assay.[3][9] Studies have also indicated that it can induce chromosomal aberrations in Chinese hamster ovary (CHO) cells.[10] It is classified as poisonous by inhalation and is corrosive and a lachrymator.[3] Due to its hazardous nature, appropriate safety precautions, including proper personal protective equipment, should be used when handling this compound. Environmental and health risks should be mitigated through proper storage and disposal methods.[4]

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References

- 1. 1,1,3-Trichloroacetone | C₃H₃Cl₃O | CID 13530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 1,1,3-Trichloroacetone CAS#: 921-03-9 [m.chemicalbook.com]
- 4. CAS 921-03-9: 1,1,3-Trichloroacetone | CymitQuimica [cymitquimica.com]
- 5. wacker.com [wacker.com]
- 6. EP0234503B1 - Process for the preparation of 1,1,3-trichloroacetone - Google Patents [patents.google.com]
- 7. CN1047853A - 1,1,3-trichloroacetone preparation method - Google Patents [patents.google.com]
- 8. Method for preparing 1,1,3-trichloroacetone - Eureka | Patsnap [eureka.patsnap.com]
- 9. 1,1,3-三氯丙酮 Wacker Chemie AG, ≥86.5% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 10. 1,1,1-Trichloropropanone | C₃H₃Cl₃O | CID 13514 - PubChem [pubchem.ncbi.nlm.nih.gov]

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